Theoretical & Physicochemical Profiling of 1,3-Dimethylpseudouridine ( )

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Compound of Interest

Compound Name:	*1,3-Dimethylpseudouridine*
CAS No.:	*64272-68-0*
Cat. No.:	*B1358071*

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Content Type: Technical Whitepaper & Experimental Guide Subject: Computational Chemistry & Structural Biology of Modified Nucleosides Estimated Read Time: 15 Minutes

Executive Summary

1,3-Dimethylpseudouridine (

) represents a critical structural probe in nucleic acid chemistry. Unlike its parent nucleoside, Pseudouridine (

)—which serves as a "rigidifier" of RNA via a conserved water bridge at N1—the dimethylated variant systematically ablates hydrogen bond donor capabilities at the Watson-Crick (N1) and Hoogsteen (N3) faces.

This guide provides a comprehensive framework for the theoretical characterization of

. It integrates Density Functional Theory (DFT) for electronic structure analysis with Molecular Dynamics (MD) protocols for conformational sampling. By decoupling the steric effects of methylation from the electronic effects of hydrogen bonding, researchers can isolate the specific contributions of the C-C glycosidic bond to RNA stability.

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Part 1: Theoretical Framework & Electronic Structure

The "Silenced" Nucleoside Hypothesis

The primary theoretical interest in

lies in its ability to act as a steric isostere of Pseudouridine while being electronically "silent" regarding hydrogen bonding.

- Pseudouridine (

  ): Possesses an extra H-bond donor at N1. This N1-H coordinates a structural water molecule, bridging to the phosphate backbone and locking the sugar in the C3'-endo (North) conformation.

- **1,3-Dimethylpseudouridine** (

  ): Methylation at N1 removes the water-bridging capability. Theoretical studies must therefore quantify the loss of stabilization energy and the steric penalty introduced by the methyl groups.

Electronic Surface Potential (ESP) Analysis

To accurately model

in drug design or mechanistic studies, one must first establish its charge distribution.

Theoretical Expectation: Methylation increases the lipophilicity of the base. DFT calculations (B3LYP/6-31G**) typically reveal a redistribution of the dipole moment. Unlike Uridine or

, which have negative electrostatic potentials concentrated at O2 and O4,

exhibits a more diffuse hydrophobic surface, reducing the desolvation penalty during protein binding but eliminating specific polar contacts.

Tautomerism and Base Pairing

While

can access rare enol tautomers, N1,N3-dimethylation locks the base in the diketo form.

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- Watson-Crick Face: Blocked by N3-Me.
- Hoogsteen Face: Blocked by N1-Me.
- Implication:

  is an obligate single-stranded residue or a "bulge" inducer in duplex RNA.

Part 2: Conformational Landscape (MD & DFT)

The core of the theoretical study is the analysis of the glycosidic torsion angle (

) and sugar puckering (

).

The Glycosidic Bond ( )

The C1'-C5 bond in pseudouridines allows for greater rotational freedom than the N1-C1' bond in uridines. However, the N1-methyl group in

introduces a steric clash with the sugar ring (specifically H2' and O4') in the syn conformation.

- Metric:

  angle defined by O4'-C1'-C5-C6.
- Prediction: The anti conformation is energetically favored, but the barrier to rotation is higher than in

  due to the bulk of the N1-methyl group.

Sugar Pucker Equilibrium (North vs. South)

The "North" (C3'-endo) conformation is associated with A-form RNA helices.[1]

- : Strongly prefers North (~70-80%) due to the N1-H...water bridge.
- : Without the water bridge, the sugar pucker equilibrium relaxes. Theoretical models often predict a shift toward the C2'-endo (South) form compared to

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, making it more flexible.

Table 1: Comparative Theoretical Parameters

Parameter	Uridine (U)	Pseudouridine ( )	1,3-Dimethyl- ( )
Glycosidic Bond	N1-C1'	C5-C1'	C5-C1'
H-Bond Donors	N3-H	N1-H, N3-H	None
Preferred Pucker	Equilibrium	C3'-endo (Rigid)	Mixed / C2'-endo shift
Water Bridge	No	Yes (N1-H...PO4)	Ablated
Base Stacking	Moderate	High	High (Hydrophobic)

Part 3: Computational Protocols (Step-by-Step)

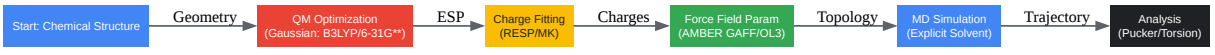
To validate the properties of

, a rigorous computational workflow is required.

Workflow Visualization

The following diagram outlines the process for parameterizing and simulating

.



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Figure 1: Computational workflow for non-standard nucleoside parameterization.

Protocol 1: DFT Geometry Optimization

Objective: Obtain the global minimum energy structure and electrostatic potential.

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- Software: Gaussian 16 or ORCA.
- Input Generation: Build the initial structure of

  in GaussView. Set initial torsion to anti.
- Route Section:#P B3LYP/6-31G(d,p) Opt Freq SCF=Tight Pop=MK
  - Note:Pop=MK (Merz-Kollman) is essential for generating RESP charges for MD later.
- Validation: Ensure no imaginary frequencies are present in the output.

Protocol 2: Molecular Dynamics (MD) Setup

Objective: Sample the conformational space in explicit solvent.

- Force Field: Use AMBER ff99bsc0 with

  corrections for RNA.
  - Critical Step: Since

    is a non-standard residue, you must generate a library file (.lib or .off).
- Charge Derivation:
  - Use antechamber to fit the RESP charges calculated in Protocol 1.
  - Assign atom types (use gaff for the methylated base, standard types for the sugar).
- Solvation: Solvate the system in a TIP3P water box with a 10Å buffer. Add Na+ ions to neutralize the phosphate backbone (if simulating a nucleotide).
- Production Run:
  - Minimization: 5000 steps steepest descent.
  - Heating: 0 to 300K over 100 ps (NVT).
  - Equilibration: 500 ps (NPT).

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- Production: 100 ns (NPT, 300K, 1 atm).

Part 4: Experimental Validation (The "Ground Truth")

Theoretical models must be validated against physical observables. The most reliable method for verifying sugar pucker and glycosidic conformation is NMR.

NMR Spectroscopy Protocol

Objective: Determine the mole fraction of North (C3'-endo) vs. South (C2'-endo) conformers.

- Synthesis: Prepare

  via methylation of Pseudouridine using dimethyl sulfate (DMS) or reductive methylation protocols.
- Sample Prep: Dissolve 5-10 mg in

  (99.9%).
- Pulse Sequence: 1H-1H DQF-COSY or TOCSY.
- Key Measurement: The vicinal coupling constant

  .
  - Logic:
    - Hz

      Pure C3'-endo (North).
    - Hz

      Pure C2'-endo (South).
  - Equation:
    - (Use standard values:

Hz,

Hz).

UV-Vis Thermal Melting (Tm)

If incorporated into an RNA oligonucleotide:

- Hypothesis: Replacing

  with

  in a duplex should significantly decrease

  due to the loss of H-bonding and steric clash.

- Protocol: Measure absorbance at 260 nm from 20°C to 90°C (1°C/min ramp).

Part 5: Applications in Drug Development[2]

RNA Therapeutics (mRNA Vaccines)

Pseudouridine is used in mRNA vaccines to suppress innate immune sensing (TLR7/8 evasion).

- Role of

  : It serves as a negative control. Since it cannot form H-bonds, it disrupts secondary structures. If an immune response is still observed, it suggests the detection mechanism is based on sequence/hydrophobicity rather than secondary structure.

Structural Biology Standards

Because

lacks the N1-H donor, it is used to assign NMR spectra of RNA. If an imino proton signal disappears upon replacing

with

, that signal belonged to the N1-H of Pseudouridine.

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